

Proper Disposal of Disodium Glutarate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Disodium glutarate*

Cat. No.: *B076919*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **disodium glutarate**, ensuring compliance and minimizing risk.

Disodium glutarate, the sodium salt of glutaric acid, is not classified as a hazardous substance according to available Safety Data Sheets (SDS). This classification is a key determinant in its proper disposal protocol. Unlike its acidic precursor, glutaric acid, which is corrosive and causes severe skin burns and eye damage, **disodium glutarate** is a neutralized salt with significantly reduced hazardous properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Safety and Handling Precautions

Before initiating any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat.

Quantitative Data Summary

While specific quantitative toxicity data for **disodium glutarate** is limited due to its non-hazardous classification, the following table includes data for its parent compound, glutaric acid, for reference and to highlight the change in properties upon neutralization.

Chemical	Property	Value	Source
Glutaric Acid	Molecular Formula	C5H8O4	[2]
Molecular Weight	132.11 g/mol	[2]	
Melting Point	92 - 99 °C	[1]	
Boiling Point	302 °C	[1]	
Hazard Classification	Causes severe skin burns and eye damage.	[2] [3]	
Disodium Glutarate	Molecular Formula	C5H6Na2O4	
Molecular Weight	176.08 g/mol		
Hazard Classification	Not classified as hazardous.		

Step-by-Step Disposal Protocol

The primary method for the disposal of non-hazardous, water-soluble chemicals like **disodium glutarate** is drain disposal, with adherence to local regulations.

Step 1: Verify Local Regulations Before proceeding, confirm that your institution and local wastewater treatment authority permit the drain disposal of non-hazardous chemical salts. Regulations can vary, so this initial verification is crucial.

Step 2: Prepare the Solution

- For solid **disodium glutarate**, dissolve it in a sufficient amount of water to create a dilute solution (e.g., less than 5% concentration).
- For existing aqueous solutions of **disodium glutarate**, ensure they are at a neutral pH (between 5.5 and 9.0).[\[5\]](#)

Step 3: Select the Appropriate Disposal Location

- Use a laboratory sink that is connected to the sanitary sewer system.[\[5\]](#)[\[6\]](#)

- Crucially, never use a storm drain, as these often lead directly to the environment without treatment.[\[5\]](#)[\[6\]](#)

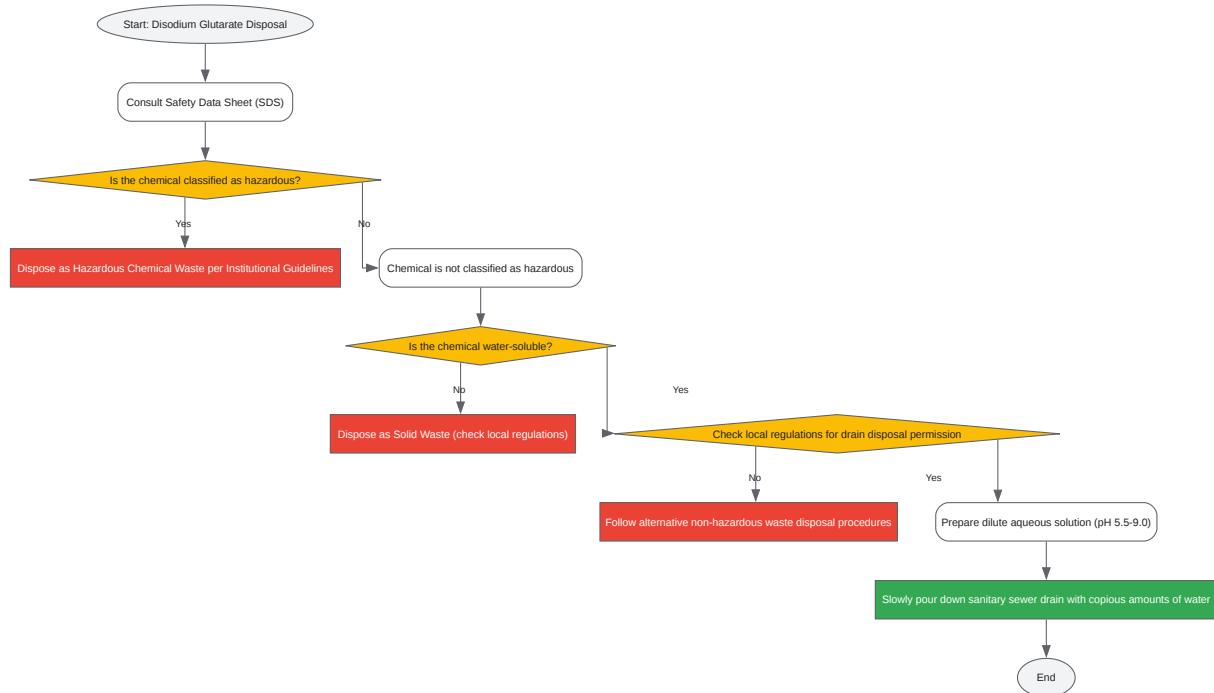
Step 4: Execute the Drain Disposal

- Turn on the cold water to a steady, moderate flow.[\[7\]](#)
- Slowly pour the dilute **disodium glutarate** solution down the drain.[\[7\]](#)
- Continue to flush the drain with a generous amount of water for at least two minutes after the solution has been poured.[\[5\]](#)[\[7\]](#) This ensures the chemical is adequately diluted and flushed from the plumbing.

Step 5: Document the Disposal Record the date, chemical name, approximate quantity, and method of disposal in your laboratory's waste disposal log.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **disodium glutarate**.



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Disposal decision workflow for **disodium glutarate**.

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